

An In-depth Technical Guide to the Physicochemical Properties of 4-Methylbiphenyl

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Compound of Interest

Compound Name: 4-Methylbiphenyl

Cat. No.: B165694

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Introduction

4-Methylbiphenyl, also known as 4-phenyltoluene, is an aromatic hydrocarbon notable for its applications in various scientific and industrial fields.[1][2] With the chemical formula $C_{13}H_{12}$, this compound consists of a biphenyl structure with a methyl group substituted at the 4-position of one of the phenyl rings.[1] Its unique physicochemical characteristics, including moderate polarity and thermal stability, make it a valuable intermediate in the synthesis of agrochemicals, dyestuffs, pharmaceuticals, and materials for OLEDs.[1][2] This guide provides a comprehensive overview of the core physicochemical properties of **4-Methylbiphenyl**, complete with experimental protocols and visual diagrams to support researchers, scientists, and professionals in drug development.

Core Physicochemical Properties

The fundamental physicochemical properties of **4-Methylbiphenyl** are summarized below. These values have been compiled from various sources and represent a consensus from experimental data.

General and Physical Properties

| Property | Value | Source(s) |
|-------------------|--|---|
| Molecular Formula | C13H12 | [2] [3] [4] |
| Molecular Weight | 168.24 g/mol | [1] [2] |
| Appearance | White to cream or pale yellow crystalline powder/solid | [3] [5] [6] |
| Odor | Faint aromatic; described as floral, spicy, and waxy | [5] [7] |
| Density | 1.015 g/cm ³ | [2] [8] |

Thermal Properties

| Property | Value | Source(s) |
|---------------|-----------------------------|--|
| Melting Point | 44 - 50 °C | [1] [2] [3] [6] [9] [10] |
| Boiling Point | 267 - 268 °C (at 760 mm Hg) | [2] [3] [8] [9] [10] |
| Flash Point | >110 °C (>230 °F) | [2] [9] |

Solubility and Partitioning

| Property | Value | Source(s) |
|--|---|---|
| Water Solubility | Insoluble; 0.00405 mg/mL at 25 °C | [2] [3] [5] [9] |
| Organic Solvent Solubility | Soluble in alcohol, ether, and other organic solvents | [2] [5] [9] |
| DMSO Solubility | 100 mg/mL (with ultrasonic assistance) | [11] |
| LogP (Octanol/Water Partition Coefficient) | 4.63 | [3] [12] |

Other Properties

| Property | Value | Source(s) |
|----------------|--------------------------------|-----------|
| Vapor Pressure | 0.00642 - 0.0132 mmHg at 25 °C | [3][9] |
| CAS Number | 644-08-6 | [1][2] |
| InChI Key | ZZLCFHIKESPLTH-UHFFFAOYSA-N | [1][2] |

Experimental Protocols

Detailed methodologies for determining key physicochemical properties are outlined below. These protocols are generalized and may require optimization based on specific laboratory conditions and equipment.

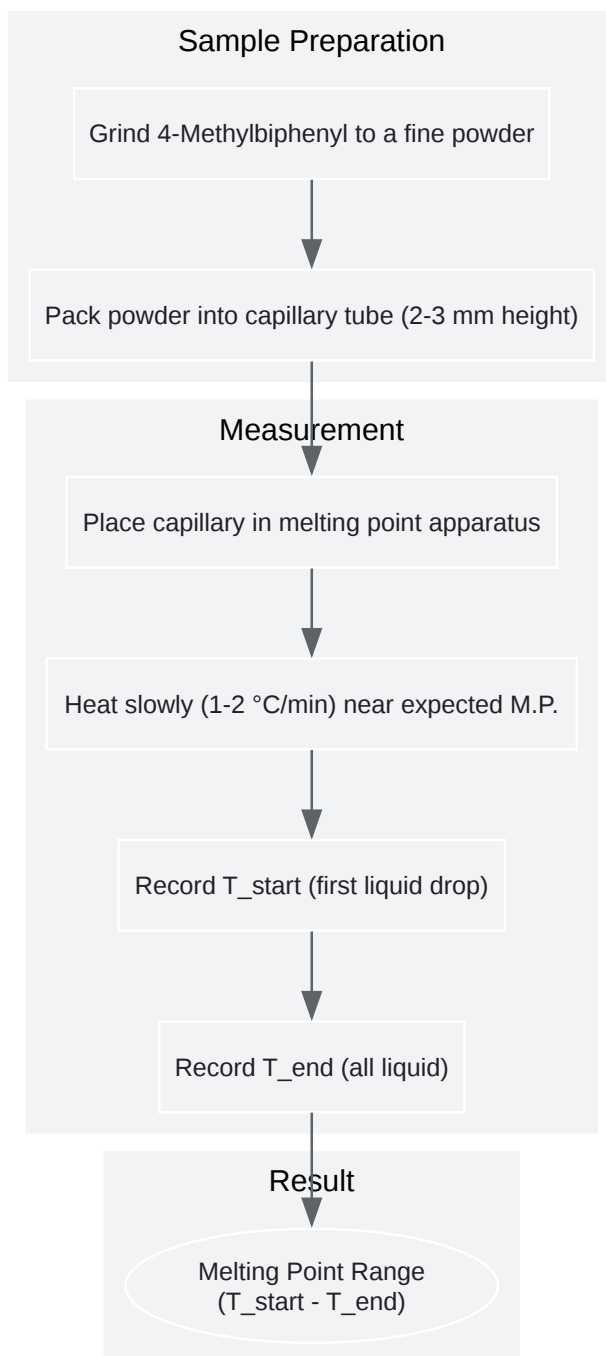
Determination of Melting Point (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase.[13][14] This property is a crucial indicator of purity, as impurities tend to depress and broaden the melting range.[14][15]

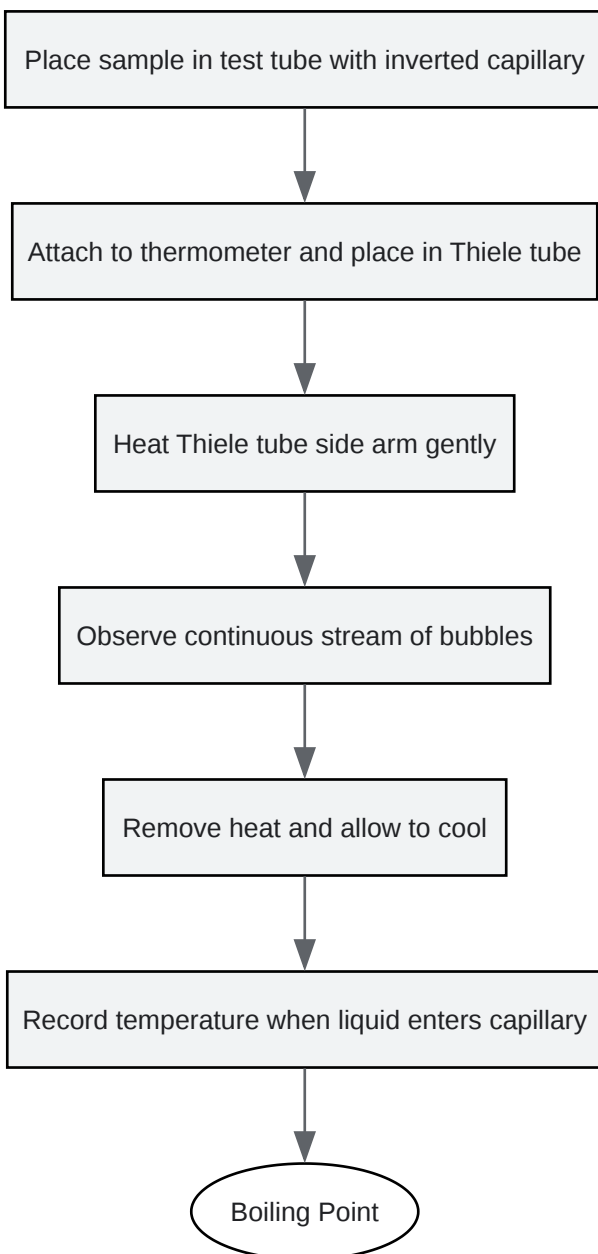
Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **4-Methylbiphenyl** is packed into a capillary tube to a height of approximately 2-3 mm.[15] The tube is tapped gently to ensure the sample is compact at the sealed end.[16]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus (such as a Mel-Temp or DigiMelt) alongside a calibrated thermometer.[15][16]
- **Heating:** The apparatus is heated at a steady, slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.[14][16]
- **Observation and Measurement:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the range.[13][14] For a pure compound, this range should be narrow (0.5-2 °C).[14][15]

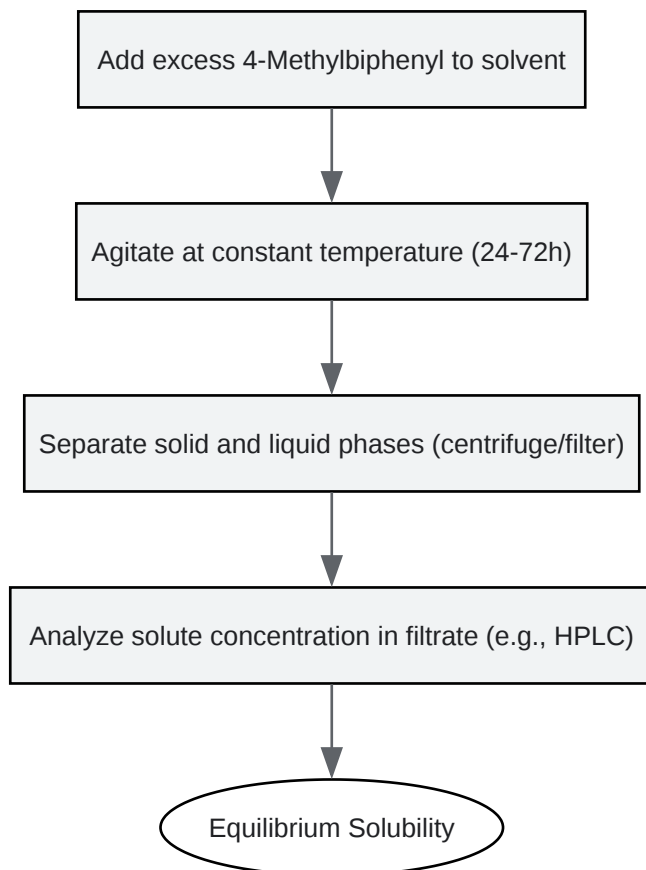
Workflow for Melting Point Determination

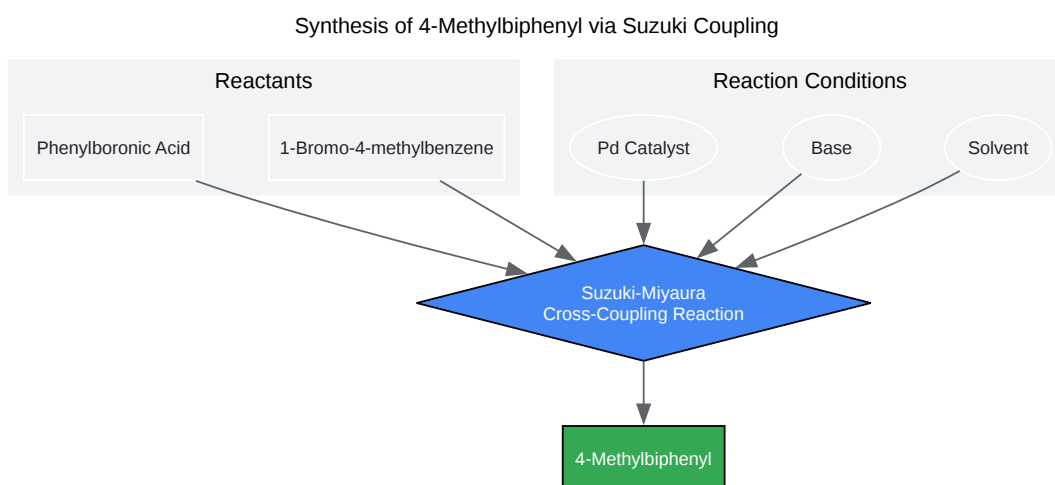


Boiling Point Determination (Thiele Tube)



Workflow for Solubility Determination (Shake-Flask)





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